Application Notes and Protocols for the Comprehensive Characterization of 3-Anilinopropanamide

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Compound of Interest

Compound Name:	*3-Anilinopropanamide*
CAS No.:	*21017-47-0*
Cat. No.:	*B1352538*

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Introduction: The Significance of Rigorous Characterization

3-Anilinopropanamide is a small molecule of interest in pharmaceutical and chemical research, potentially serving as a key intermediate in the synthesis of various bioactive compounds. Its structure, featuring both an aniline moiety and a propanamide group, imparts a unique combination of chemical properties that necessitate a multi-faceted analytical approach for unambiguous identification, purity assessment, and stability evaluation. This guide provides a comprehensive overview of the essential analytical techniques and detailed protocols for the thorough characterization of **3-Anilinopropanamide**, designed for researchers, scientists, and professionals in drug development.

The rationale for employing a suite of orthogonal analytical techniques lies in the principle of cross-validation. Each method probes different physicochemical properties of the molecule, and their collective data provides a highly confident and complete molecular profile. This is

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crucial for regulatory submissions, ensuring reproducibility in research, and understanding the molecule's behavior in various matrices.

Physicochemical Properties of 3-Anilinopropanamide

A foundational understanding of the basic properties of **3-Anilinopropanamide** is essential before embarking on detailed analytical characterization. These properties influence sample preparation, chromatographic behavior, and spectroscopic responses.

Property	Value	Source
Molecular Formula	$C_9H_{12}N_2O$	[1]
Molecular Weight	164.20 g/mol	[1]
IUPAC Name	3-anilinopropanamide	[1]
CAS Number	21017-47-0	[1]

Structural Elucidation via Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the cornerstone for the structural elucidation of organic molecules, providing detailed information about the carbon-hydrogen framework. For **3-Anilinopropanamide**, both ^1H and ^{13}C NMR are indispensable.

^1H NMR Spectroscopy: Mapping the Proton Environment

Causality of Experimental Choices: ^1H NMR provides information on the number of different types of protons, their chemical environment, and their proximity to other protons. The chemical shift of a proton is influenced by the electron density around it. Electronegative atoms like oxygen and nitrogen deshield nearby protons, causing them to resonate at a higher frequency (downfield). Spin-spin coupling, observed as peak splitting, reveals the number of neighboring protons.

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Predicted ^{1}H NMR Spectral Data: Based on the structure of **3-Anilinopropanamide** and data from the closely related 3-amino-N-phenylpropanamide[2], the following proton signals are anticipated:

Protons	Predicted Chemical Shift (δ, ppm)	Multiplicity	Integration	Rationale
Aromatic (Ar-H)	7.02 - 7.51	Multiplet	5H	Protons on the phenyl ring.
Amide ($CONH_2$)	~9.98	Broad singlet	1H	Exchangeable proton on the amide nitrogen.
Methylene (CH_2-N)	~3.05	Multiplet	2H	Protons adjacent to the aniline nitrogen.
Methylene (CH_2-CO)	~2.43	Triplet	2H	Protons adjacent to the carbonyl group.

Protocol for ^{1}H NMR Analysis:

- Sample Preparation: Dissolve 5-10 mg of **3-Anilinopropanamide** in approximately 0.7 mL of a deuterated solvent (e.g., $CDCl_3$ or DMSO-d_6) in a clean, dry NMR tube. The choice of solvent is critical; DMSO-d_6 is often preferred for its ability to slow down the exchange of amide and amine protons with residual water, allowing for their observation.
- Instrument Setup:
  - Use a 400 MHz or higher field NMR spectrometer for better resolution.
  - Tune and shim the instrument to ensure a homogeneous magnetic field.
- Data Acquisition:

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- Acquire a standard ^{1}H NMR spectrum with a sufficient number of scans to achieve a good signal-to-noise ratio.
- Set the spectral width to cover the expected range of chemical shifts (typically 0-12 ppm).
- Integrate the peaks to determine the relative number of protons for each signal.
- Analyze the splitting patterns to deduce the number of neighboring protons.

^{13}C NMR Spectroscopy: Probing the Carbon Skeleton

Causality of Experimental Choices: ^{13}C NMR provides a signal for each unique carbon atom in the molecule. The chemical shift is indicative of the carbon's hybridization and its electronic environment. Carbonyl carbons are significantly deshielded and appear far downfield.

Predicted ^{13}C NMR Spectral Data: The expected chemical shifts for the carbon atoms in **3-Anilinopropanamide** are:

Carbon	Predicted Chemical Shift (δ, ppm)	Rationale
Carbonyl (C=O)	~171.2	The carbonyl carbon is highly deshielded.
Aromatic (Ar-C)	119.9 - 138.5	Carbons of the phenyl ring.
Methylene (CH_2-N)	~38.8	Carbon adjacent to the aniline nitrogen.
Methylene (CH_2-CO)	~38.0	Carbon adjacent to the carbonyl group.

Protocol for ^{13}C NMR Analysis:

- Sample Preparation: Use the same sample prepared for ^{1}H NMR analysis.
- Instrument Setup: Switch the spectrometer to the ^{13}C nucleus frequency.
- Data Acquisition:

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- Acquire a proton-decoupled ^{13}C NMR spectrum. This simplifies the spectrum by removing C-H coupling, resulting in a single peak for each unique carbon.
- A larger number of scans is typically required for ^{13}C NMR due to the low natural abundance of the ^{13}C isotope.
- Techniques like DEPT (Distortionless Enhancement by Polarization Transfer) can be used to differentiate between CH, CH_2, and CH_3 groups.

Molecular Weight and Fragmentation Confirmation by Mass Spectrometry (MS)

MS is a powerful technique for determining the molecular weight of a compound and providing structural information through fragmentation patterns.

Causality of Experimental Choices: Electrospray ionization (ESI) is a soft ionization technique suitable for polar molecules like **3-Anilinopropanamide**, as it typically produces the protonated molecular ion $[M+H]^+$ with minimal fragmentation. This allows for the unambiguous determination of the molecular weight. Tandem MS (MS/MS) can then be used to induce fragmentation of the parent ion, providing insights into the molecule's structure.

Expected Mass Spectrometry Data:

Ion	Expected m/z
$[M+H]^+$	165.2
$[M+Na]^+$	187.2

Protocol for LC-MS Analysis:

- Sample Preparation: Prepare a dilute solution of **3-Anilinopropanamide** (e.g., 1-10 µg/mL) in a solvent compatible with reverse-phase chromatography, such as methanol or acetonitrile/water.
- Liquid Chromatography (LC) Separation:

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- Use a C18 column for separation.
- A gradient elution with a mobile phase consisting of water with 0.1% formic acid (Solvent A) and acetonitrile with 0.1% formic acid (Solvent B) is a good starting point. The formic acid aids in the ionization of the analyte.

- Mass Spectrometry Detection:
  - Ionize the sample using ESI in positive ion mode.
  - Acquire a full scan mass spectrum to identify the protonated molecular ion.
  - Perform MS/MS on the $[M+H]^+$ ion to obtain a fragmentation pattern. Expected fragments would arise from the cleavage of the amide bond and the alkyl chain.

Purity and Quantification using High-Performance Liquid Chromatography (HPLC)

HPLC is the workhorse for assessing the purity of small molecules and for quantitative analysis.

Causality of Experimental Choices: A reverse-phase HPLC method is suitable for a molecule with the polarity of **3-Anilinopropanamide**. A C18 stationary phase provides good retention, and a mobile phase of acetonitrile and water allows for the elution of the compound. UV detection is appropriate as the aniline moiety contains a chromophore that absorbs UV light.

Protocol for HPLC Analysis:

- Sample Preparation: Accurately weigh and dissolve the **3-Anilinopropanamide** sample in the mobile phase to a known concentration (e.g., 1 mg/mL).
- Chromatographic Conditions:
  - Column: C18, 4.6 x 150 mm, 5 µm particle size.
  - Mobile Phase: A mixture of acetonitrile and water (e.g., 40:60 v/v). Isocratic elution is often sufficient for purity analysis of a single compound.

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- Flow Rate: 1.0 mL/min.
- Detection: UV at 254 nm.
- Injection Volume: 10 µL.

- Data Analysis:
  - The purity of the sample can be determined by calculating the area percentage of the main peak relative to the total area of all peaks in the chromatogram.
  - For quantitative analysis, a calibration curve should be prepared using standards of known concentrations.

Functional Group Identification by Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is a rapid and non-destructive technique for identifying the functional groups present in a molecule.

Causality of Experimental Choices: The vibrations of chemical bonds in a molecule absorb infrared radiation at specific frequencies. This allows for the identification of characteristic functional groups such as N-H, C=O, and C-N bonds present in **3-Anilinopropanamide**.

Expected FTIR Absorption Bands:

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Functional Group	Wavenumber (cm^{-1})	Description
N-H (Amide)	3400-3200	Stretching vibration, often two bands for a primary amide.
N-H (Aniline)	3400-3300	Stretching vibration.
C-H (Aromatic)	3100-3000	Stretching vibration.
C-H (Aliphatic)	3000-2850	Stretching vibration.
C=O (Amide)	1680-1630	Carbonyl stretch, typically a strong absorption.
N-H (Amide)	1650-1580	Bending vibration.
C-N (Aniline)	1335-1250	Stretching vibration.

Protocol for FTIR Analysis:

- Sample Preparation:
  - Solid Sample (KBr Pellet): Mix a small amount of the sample with dry potassium bromide (KBr) and press it into a thin, transparent pellet.
  - Attenuated Total Reflectance (ATR): Place a small amount of the solid sample directly on the ATR crystal. This is a simpler and faster method.
- Data Acquisition:
  - Record the spectrum over the mid-infrared range (4000-400 cm^{-1}).
  - Acquire a background spectrum of the empty sample compartment or the clean ATR crystal and subtract it from the sample spectrum.
- Data Interpretation: Identify the characteristic absorption bands and correlate them to the functional groups in **3-Anilinopropanamide**.

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Thermal Properties Assessment by Differential Scanning Calorimetry (DSC) and Thermogravimetric Analysis (TGA)

Thermal analysis provides information on the melting point, thermal stability, and decomposition profile of a compound.

Causality of Experimental Choices: DSC measures the heat flow into or out of a sample as a function of temperature, allowing for the determination of melting points and other phase transitions. TGA measures the change in mass of a sample as a function of temperature, indicating its thermal stability and decomposition pattern.

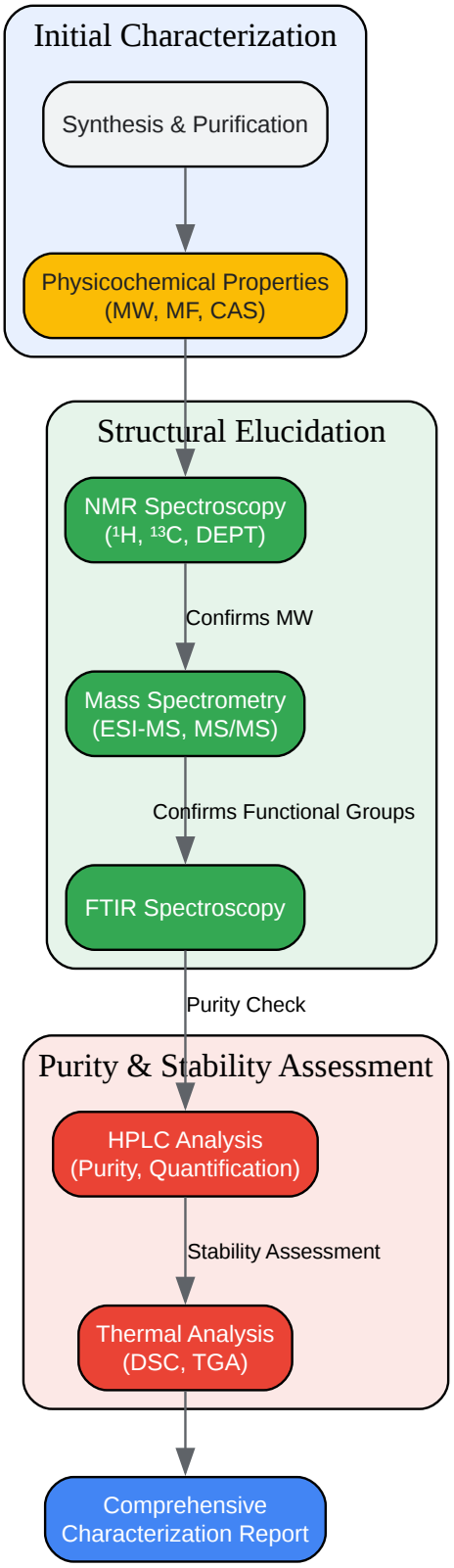
Protocol for Thermal Analysis:

- Sample Preparation: Accurately weigh a small amount of the sample (2-5 mg) into an aluminum pan.
- DSC Analysis:
  - Heat the sample at a constant rate (e.g., 10 °C/min) under a nitrogen atmosphere.
  - The melting point will be observed as an endothermic peak on the DSC thermogram.
- TGA Analysis:
  - Heat the sample at a constant rate (e.g., 10 °C/min) under a nitrogen atmosphere.
  - The TGA curve will show the temperature at which the sample begins to lose mass, indicating the onset of decomposition.

Workflow and Data Integration

The following diagram illustrates a logical workflow for the comprehensive characterization of **3-Anilinopropanamide**, integrating the data from each analytical technique.

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